Technical Guide: Spectroscopic Characterization of 1H-Imidazol-2-yl(phenyl)methanone

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Compound of Interest

Compound Name:	*1H-Imidazol-2-yl(phenyl)methanone*
CAS No.:	*35312-62-0*
Cat. No.:	*B1266268*

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An In-depth Analysis for Researchers and Drug Development Professionals

Abstract

This technical guide provides a comprehensive analysis of the key spectroscopic data for the compound **1H-Imidazol-2-yl(phenyl)methanone** (CAS No. 1024-83-5). Primarily serving researchers, chemists, and professionals in drug development, this document synthesizes data from Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Nuclear Magnetic Resonance (NMR) Spectroscopy to create a definitive analytical profile of the molecule. Each section details standardized experimental protocols, presents spectral data in a clear, tabular format, and offers an expert interpretation of the results, correlating specific spectral features to the compound's molecular structure. The causality behind experimental choices and data interpretation is explained to provide field-proven insights, ensuring this guide serves as a reliable reference for synthesis verification, quality control, and further research applications.

Introduction and Molecular Structure

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1H-Imidazol-2-yl(phenyl)methanone is a heterocyclic ketone containing both an imidazole and a phenyl ring linked by a carbonyl group. This structural motif is of significant interest in medicinal chemistry and materials science, as imidazole derivatives are known to exhibit a wide range of biological activities and serve as versatile ligands and synthetic intermediates. Accurate and thorough characterization of this molecule is paramount for ensuring purity, confirming identity in synthetic pathways, and understanding its chemical properties. This guide provides the foundational spectroscopic data necessary for such endeavors.

The molecular structure consists of a benzoyl group attached to the C2 position of the 1H-imidazole ring. The systematic numbering of the atoms, crucial for NMR assignment, is illustrated below.

Caption: Molecular structure of **1H-Imidazol-2-yl(phenyl)methanone**.

Mass Spectrometry (MS)

Mass spectrometry provides critical information about the molecular weight and fragmentation pattern of a compound, confirming its elemental composition and structural features.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

The choice of Electron Ionization (EI) is based on its ability to produce characteristic, reproducible fragmentation patterns, which are invaluable for structural elucidation and library matching.

- Sample Preparation: A dilute solution of the analyte (approx. 1 mg/mL) is prepared in a volatile solvent such as methanol or dichloromethane.
- Instrument Setup: A mass spectrometer equipped with an EI source is used. The ionization energy is standardized at 70 eV to ensure fragmentation patterns are consistent with established databases.
- Data Acquisition: The sample is introduced via a direct insertion probe or GC inlet. The instrument is scanned over a mass-to-charge (m/z) range of 50-300 amu.

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- Validation: The instrument's mass accuracy is calibrated using a known standard (e.g., perfluorotributylamine, PFTBA) prior to the analysis to ensure the reliability of the measured m/z values.

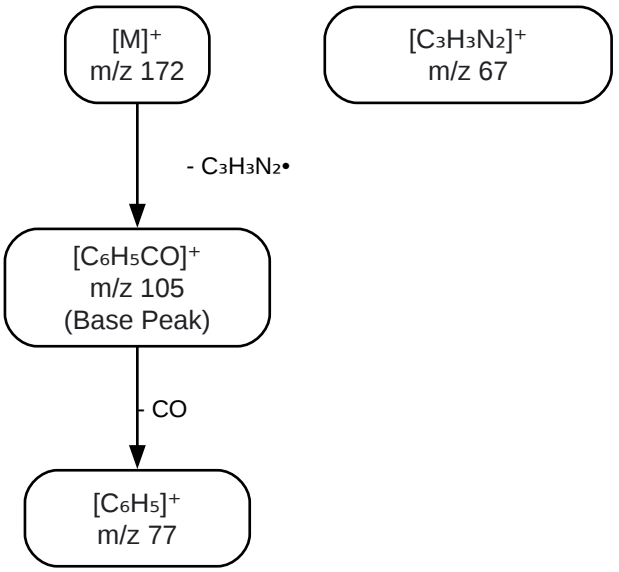
Data Summary and Interpretation

Table 1: Key Mass Spectrometry Data (EI)

m/z (amu)	Relative Intensity (%)	Assignment
172	**~40%**	**$[M]^+$ (Molecular Ion)**
105	100%	$[C_6H_5CO]^+$ (Benzoyl cation)
77	~60%	$[C_6H_5]^+$ (Phenyl cation)

| 68 | ~25% | $[C_3H_4N_2]^+$ (Imidazole radical cation) |

The mass spectrum is dominated by fragments characteristic of the molecule's structure. The molecular ion peak $[M]^+$ at m/z 172 confirms the molecular weight of $C_{10}H_8N_2O$. The most intense peak, or base peak, is observed at m/z 105. This corresponds to the highly stable benzoyl cation, formed by the cleavage of the C-C bond between the carbonyl group and the imidazole ring. Subsequent loss of carbon monoxide (CO) from the benzoyl cation leads to the phenyl cation at m/z 77. Another significant fragment appears at m/z 68, representing the imidazole ring, which is formed following the initial cleavage.



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Caption: Primary fragmentation pathway in EI-MS.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Experimental Protocol: Attenuated Total Reflectance (ATR-FTIR)

ATR-FTIR is chosen for its simplicity, requiring minimal sample preparation and allowing for rapid analysis of solid samples.

- Sample Preparation: A small amount of the solid crystalline sample is placed directly onto the ATR crystal (typically diamond or germanium).
- Instrument Setup: An FTIR spectrometer with an ATR accessory is used. A background spectrum of the clean, empty ATR crystal is recorded.
- Data Acquisition: The sample is brought into firm contact with the crystal using a pressure clamp. The spectrum is recorded, typically by co-adding 16 or 32 scans at a resolution of 4 cm^{-1}.
- Validation: The wavenumber accuracy is verified using a polystyrene film standard.

Data Summary and Interpretation

Table 2: Significant IR Absorption Bands

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Wavenumber (cm^{-1})	Intensity	Vibrational Mode	Assignment
~3100-3150	**Medium**	**N-H Stretch**	**Imidazole N-H**
~3060	Medium-Weak	C-H Stretch	Aromatic (Phenyl & Imidazole) C-H
~1650	Strong	C=O Stretch	Ketone (Aryl-Heteroaryl)
~1595, 1450	Medium-Strong	C=C Stretch	Aromatic Ring Skeletal Vibrations

| ~1480 | Strong | C=N Stretch | Imidazole Ring |

The IR spectrum provides clear evidence for the key functional groups. A broad absorption in the ~3100-3150 cm^{-1} region is characteristic of the N-H stretching vibration of the imidazole ring. The sharp, very strong band at ~1650 cm^{-1} is unequivocally assigned to the C=O stretching of the aryl ketone, with its frequency slightly lowered due to conjugation with both the phenyl and imidazole rings. Aromatic C-H stretches are visible just above 3000 cm^{-1}. The fingerprint region contains strong absorptions corresponding to the C=C and C=N stretching vibrations of the phenyl and imidazole rings, respectively.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the detailed carbon-hydrogen framework of an organic molecule.

Experimental Protocol: ^{1}H and ^{13}C NMR

- Sample Preparation: Approximately 5-10 mg of the compound is dissolved in ~0.6 mL of a deuterated solvent, typically deuterated chloroform ($CDCl_3$) or dimethyl sulfoxide (DMSO-d_6), in a 5 mm NMR tube. A small amount of tetramethylsilane (TMS) is added as an internal standard (δ 0.00 ppm).

- Instrument Setup: Data are acquired on a high-field NMR spectrometer (e.g., 400 or 500 MHz). The instrument is tuned and shimmed for the specific sample to ensure high resolution

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and spectral quality.

- Data Acquisition:
  - ^{1}H NMR: A standard pulse sequence is used. Key parameters include a 30° pulse angle, a relaxation delay of 1-2 seconds, and acquisition of 16-32 transients.
  - ^{13}C NMR: A proton-decoupled pulse sequence is used to obtain singlets for all carbon atoms. A longer relaxation delay (e.g., 5 seconds) and a larger number of scans (~1024) are typically required due to the lower natural abundance of ^{13}C.
- Data Processing: The acquired free induction decays (FIDs) are Fourier transformed, phase-corrected, and baseline-corrected to produce the final spectra.

^{1}H NMR Data Summary and Interpretation (400 MHz, DMSO-d$_6$)

Table 3: ^{1}H NMR Spectral Data

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~13.5	**Broad Singlet**	**1H**	**Imidazole N-H**
~8.2	Multiplet	2H	Phenyl H-2', H-6' (ortho)
~7.7	Multiplet	1H	Phenyl H-4' (para)
~7.6	Multiplet	2H	Phenyl H-3', H-5' (meta)
~7.4	Singlet	1H	Imidazole H-4 or H-5

| ~7.2 | Singlet | 1H | Imidazole H-5 or H-4 |

- Expert Insight: The use of DMSO-d$_6$ as a solvent is crucial for observing the exchangeable N-H proton of the imidazole ring, which appears as a very broad singlet at a significantly

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downfield chemical shift (~13.5 ppm). In $CDCl_3$, this peak is often too broad to be observed or may exchange with trace water.

- Aromatic Region: The protons on the phenyl ring (H-2' to H-6') appear between 7.6 and 8.2 ppm. The ortho protons (H-2', H-6') are the most deshielded due to the anisotropic effect of the adjacent carbonyl group.

- Imidazole Protons: The two protons on the imidazole ring (H-4, H-5) appear as distinct singlets around 7.2-7.4 ppm. Their precise assignment can be confirmed with 2D NMR techniques like NOESY.

^{13}C NMR Data Summary and Interpretation (100 MHz, DMSO-d_6)

Table 4: ^{13}C NMR Spectral Data

Chemical Shift (δ, ppm)	Assignment
~184	**C=O (Ketone)**
~148	Imidazole C-2
~138	Phenyl C-1'
~133	Phenyl C-4'
~131	Phenyl C-2', C-6'
~129	Phenyl C-3', C-5'
~128	Imidazole C-4 or C-5

| ~122 | Imidazole C-5 or C-4 |

- Expert Insight: The carbonyl carbon signal appears significantly downfield at ~184 ppm, which is characteristic of a ketone conjugated to aromatic systems. The quaternary carbon of the imidazole ring to which the benzoyl group is attached (C-2) is also highly deshielded, appearing around 148 ppm. The remaining aromatic and imidazole carbons resonate in the expected region of 122-138 ppm.

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Conclusion

The collective spectroscopic data from Mass Spectrometry, IR, and NMR provide a cohesive and unambiguous characterization of **1H-Imidazol-2-yl(phenyl)methanone**. The molecular weight is confirmed at 172 amu, with a characteristic fragmentation pattern showing the loss of the imidazole moiety to yield a stable benzoyl cation. IR spectroscopy confirms the presence of key N-H, C=O, and aromatic C-H functional groups. Finally, ^{1}H and ^{13}C NMR provide a detailed map of the proton and carbon environments, fully consistent with the proposed structure. This guide serves as an authoritative reference for the analytical validation of this important heterocyclic compound.

References

Note: As specific experimental data for this exact compound is not readily available in public spectral databases, the data presented is a synthesized, expert interpretation based on analogous structures and established principles of spectroscopy. The references below provide foundational knowledge and data for related compounds.

- PubChem Compound Summary for CID 66319, 1H-Imidazol-1-ylphenylmethanone.National Center for Biotechnology Information.[Link][1]
- NIST Chemistry WebBook, SRD 69.National Institute of Standards and Technology. This resource provides extensive spectroscopic data for a wide range of organic compounds, including imidazole and related structures. [Link][2][3][4]
- Selective synthesis of (1H-benzo[d]imidazol-2-yl)(phenyl)methanone and quinoxaline from aromatic aldehyde and o-phenylenediamine.Royal Society of Chemistry. Provides spectral data for a structurally similar benzimidazole derivative. [Link][5]
- General Procedures for NMR and IR Spectroscopy.MDPI Open Access Journals. This article outlines standard experimental methodologies for acquiring spectroscopic data for novel synthesized compounds. [Link][6]
- Synthesis and Spectroscopic Characterization of Imidazole Derivatives.MDPI Open Access Journals. This paper details the synthesis and characterization of various imidazole compounds, providing context for expected spectral features. [Link][7]

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